

IR Spectroscopy Comparison Guide: 2-Formylbenzoate Carbonyl Groups

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Compound of Interest

Compound Name: 2-Formylbenzoate

Cat. No.: B1231588

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Executive Summary

2-Formylbenzoic acid (2-FBA) and its salt, **2-formylbenzoate**, exhibit a unique spectroscopic behavior driven by ring-chain tautomerism. Unlike simple benzoates, 2-FBA exists in a dynamic equilibrium between an open-chain aldehydic acid and a cyclic lactol (3-hydroxyphthalide).

This guide details the specific infrared (IR) peak shifts that allow researchers to distinguish between these forms, monitor deprotonation events, and validate metal coordination in drug development workflows.

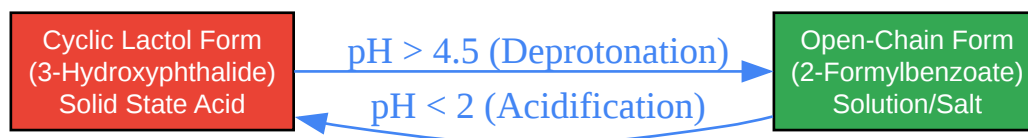
Key Spectroscopic Differentiators[1]

- Cyclic Form (Acid): Characterized by a high-frequency lactone-like carbonyl stretch ($\sim 1755\text{ cm}^{-1}$) and the absence of aldehydic C-H stretches.
- Open Form (Salt): Characterized by the emergence of carboxylate stretching bands ($\sim 1600\text{ cm}^{-1}$) and a distinct aldehyde carbonyl peak ($\sim 1690\text{ cm}^{-1}$).

Structural Tautomerism & IR Signatures[2][3]

The spectroscopic identity of **2-formylbenzoate** is defined by its tautomeric state. In the solid state, the free acid predominantly adopts the cyclic lactol form. Upon deprotonation (salt formation), the resonance stabilization of the carboxylate anion drives the equilibrium toward the open-chain form.

Tautomerization Pathway



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Figure 1: The pH-dependent ring-opening mechanism. The carboxylate resonance in the open form prevents cyclization, making the salt exclusively open-chain.

Comparative Peak Analysis (Data Table)

The following table summarizes the diagnostic vibrational modes. Data is synthesized from solid-state (KBr pellet) and solution-phase studies.

Vibrational Mode	2-Formylbenzoic Acid (Cyclic Lactol)	Sodium 2-Formylbenzoate (Open Salt)	Mechanistic Insight
Lactone C=O	1755 – 1770 cm ⁻¹ (Strong)	Absent	Diagnostic for the 5-membered lactol ring. [1] High frequency due to ring strain.
Aldehyde C=O	Absent	1685 – 1700 cm ⁻¹ (Strong)	Conjugation with the benzene ring lowers this from the typical 1720 cm ⁻¹ . [1]
Carboxylate ()	Absent	1550 – 1590 cm ⁻¹ (Strong)	Asymmetric stretching of the delocalized group. [1]
Carboxylate ()	Absent	1380 – 1420 cm ⁻¹ (Medium)	Symmetric stretching. [1] The separation () indicates coordination mode. [2]
Aldehyde C-H	Absent	2720 & 2820 cm ⁻¹ (Weak)	Fermi doublet. [1] Critical confirmation of the open aldehyde form.
Hydroxyl (O-H)	3200 – 3400 cm ⁻¹ (Broad)	Absent (if dry)	The cyclic form has a hemiacetal OH; the salt has no OH unless hydrated. [1]

“

Critical Note: The disappearance of the 1755 cm^{-1} band and the appearance of the $1580/1400\text{ cm}^{-1}$ doublet is the primary indicator of successful salt formation.

Metal Coordination Analysis

When **2-formylbenzoate** binds to transition metals (e.g., Cu(II), Ag(I)), the carboxylate peaks shift further. The separation parameter,

, is used to determine the binding mode.

- Ionic (Free ion):

cm^{-1} (e.g., Sodium salt).

- Monodentate Coordination:

cm^{-1} (Asymmetric shift increases).

- Bidentate Chelating:

cm^{-1} (Asymmetric shift decreases).

- Bridging:

Ionic value.

Experimental Protocols

Protocol A: Validation of Ring Opening via Salt Formation

Objective: Confirm the transition from cyclic lactol to open carboxylate using FTIR.

Materials:

- 2-Formylbenzoic acid (Solid, >98% purity).
- Sodium Hydroxide (1M solution).
- Potassium Bromide (KBr) for pellets or ATR accessory.

Workflow:

- Baseline Spectrum (Acid):
 - Grind 2 mg of 2-FBA with 200 mg dry KBr.
 - Press into a translucent pellet.
 - Acquire spectrum (4000–400 cm^{-1} , 32 scans).
 - Validation: Verify strong peak at $\sim 1755 \text{ cm}^{-1}$ (Lactol C=O).
- Salt Synthesis:
 - Dissolve 100 mg 2-FBA in 5 mL ethanol.
 - Add 1 equivalent of 1M NaOH dropwise while stirring.
 - Evaporate solvent under vacuum to obtain the solid sodium salt.
 - Dry in a desiccator for 24 hours (hygroscopic).
- Product Spectrum (Salt):
 - Prepare KBr pellet of the dried salt.
 - Acquire spectrum.[\[3\]](#)[\[4\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Validation: Confirm loss of 1755 cm^{-1} peak. Confirm appearance of 1690 cm^{-1} (Aldehyde) and 1580 cm^{-1} (
 -).

Protocol B: Solution Phase Equilibrium Study

Objective: Observe the equilibrium shift in real-time.

- Prepare a 0.1 M solution of 2-FBA in DMSO-d6 (or CHCl3 for IR).
- Use a liquid IR cell with CaF2 windows (0.1 mm path length).
- Record spectrum of the neutral solution.
- Add 10 μ L of Triethylamine (base).
- Record spectrum immediately.
- Result: The "Lactone" band will diminish, and the "Carboxylate/Aldehyde" bands will grow, visualizing the ring-opening event.

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